

Technical Guide: Chemical Structure & Reactivity of 2-(2-cyano-2-hydroxyacetyl)benzoic acid

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Compound of Interest

Compound Name:	2-[Cyano(hydroxy)acetyl]benzoic acid
CAS No.:	618381-16-1
Cat. No.:	B12593572

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Executive Summary

2-(2-cyano-2-hydroxyacetyl)benzoic acid is an ortho-substituted benzoic acid derivative featuring a highly reactive 2-cyano-2-hydroxyacetyl side chain (

). This molecule is chemically significant due to its ring-chain tautomerism. It exists in dynamic equilibrium with its cyclized enol-lactone form, 3-cyano-4-hydroxyisocoumarin (and potentially 3-hydroxy-3-(cyanocarbonyl)phthalide).

In drug development, this scaffold serves as a versatile "switch" intermediate. The open-chain form provides a platform for nucleophilic addition and chelation, while the cyclized form offers a rigid pharmacophore found in various bioactive natural products and synthetic enzyme inhibitors.

Structural Analysis & Tautomerism

Molecular Connectivity

The molecule consists of a benzene ring substituted at the C1 and C2 positions:

- Position 1: A carboxylic acid group ().
- Position 2: A 2-cyano-2-hydroxyacetyl group ().

This side chain is unique because it contains a cyanohydrin moiety adjacent to a ketone. This arrangement makes the

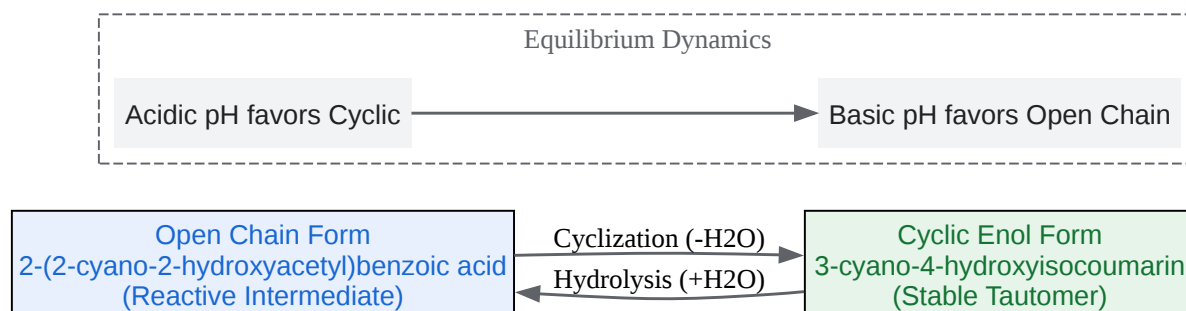
-carbon highly acidic and susceptible to tautomeric shifts.

Ring-Chain Tautomerism (The "Chameleon" Effect)

The defining characteristic of this molecule is its instability in the open-chain form. It rapidly cyclizes via intramolecular nucleophilic attack.

- Pathway A (Isocoumarin Formation): The carboxylic acid oxygen attacks the ketone carbonyl of the side chain, followed by dehydration.
- Pathway B (Phthalide Formation): The ketone oxygen attacks the carboxylic acid carbonyl (less common for this specific substitution).

The most stable tautomer is typically 3-cyano-4-hydroxyisocoumarin, which is stabilized by conjugation and intramolecular hydrogen bonding.



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Figure 1: Tautomeric equilibrium between the open-chain benzoic acid derivative and the stable isocoumarin scaffold.

Synthetic Pathways

The synthesis of 2-(2-cyano-2-hydroxyacetyl)benzoic acid is generally achieved through the condensation of phthalic anhydride with active methylene compounds, followed by oxidative functionalization or hydrolysis.

Primary Synthesis: The Phthalic Anhydride Route

This protocol utilizes the high reactivity of phthalic anhydride toward carbanions.

Reagents:

- Phthalic Anhydride (Electrophile)[1][2]
- Ethyl Cyanoacetate (Nucleophile)
- Sodium Ethoxide (Base)
- Oxidizing Agent (e.g.,

or Peroxide) – Required to introduce the

-hydroxy group if not starting from a pre-oxidized precursor.

Step-by-Step Mechanism:

- **Condensation:** The enolate of ethyl cyanoacetate attacks phthalic anhydride to form 2-(2-cyano-2-ethoxycarbonylacetyl)benzoic acid.
- **Decarboxylation/Hydrolysis:** Acidic hydrolysis removes the ester group, yielding 2-(2-cyanoacetyl)benzoic acid.
- **-Hydroxylation:** Controlled oxidation (or starting with a tartronic acid derivative) introduces the hydroxyl group at the

-position, yielding the target 2-(2-cyano-2-hydroxyacetyl)benzoic acid.

Alternative: Hydrolysis of 3-Cyano-4-hydroxyisocoumarin

The most reliable way to isolate the target species is often to synthesize the stable isocoumarin first and then carefully hydrolyze the lactone ring under controlled basic conditions.

Step	Reagent	Condition	Outcome
1	Phthalic Anhydride + Cyanoacetic Acid	Pyridine/Et ₃ N, Heat	Formation of 3-cyano-isocoumarin intermediate.
2	Oxidation	/ NaOH	Installation of 4-hydroxy group.
3	Ring Opening	1M NaOH, 0°C	Hydrolysis of lactone to 2-(2-cyano-2-hydroxyacetyl)benzoate.
4	Acidification	dilute HCl, <5°C	Protonation to the free acid (Target).

Experimental Characterization

To validate the structure, researchers must distinguish between the open-chain and cyclic forms using spectroscopic data.

Nuclear Magnetic Resonance (NMR)

- NMR (DMSO-
):
 - Open Chain: Look for a singlet at
5.5–6.5 ppm corresponding to the methine proton (
), though this may be absent if the enol form dominates. The carboxylic acid proton appears broad >12 ppm.
 - Cyclic (Isocoumarin): Absence of the methine proton if fully enolized. A sharp singlet for the hydroxyl group at C4 (if not exchanged) around
9.0–11.0 ppm.
- NMR:
 - Ketone Carbon (Open):
190–200 ppm.
 - Lactone Carbon (Cyclic):
160–165 ppm.
 - Nitrile Carbon:
115–118 ppm (shifts slightly between forms).

Infrared Spectroscopy (IR)

- Nitrile (
): Sharp, weak band at 2200–2250 cm
.

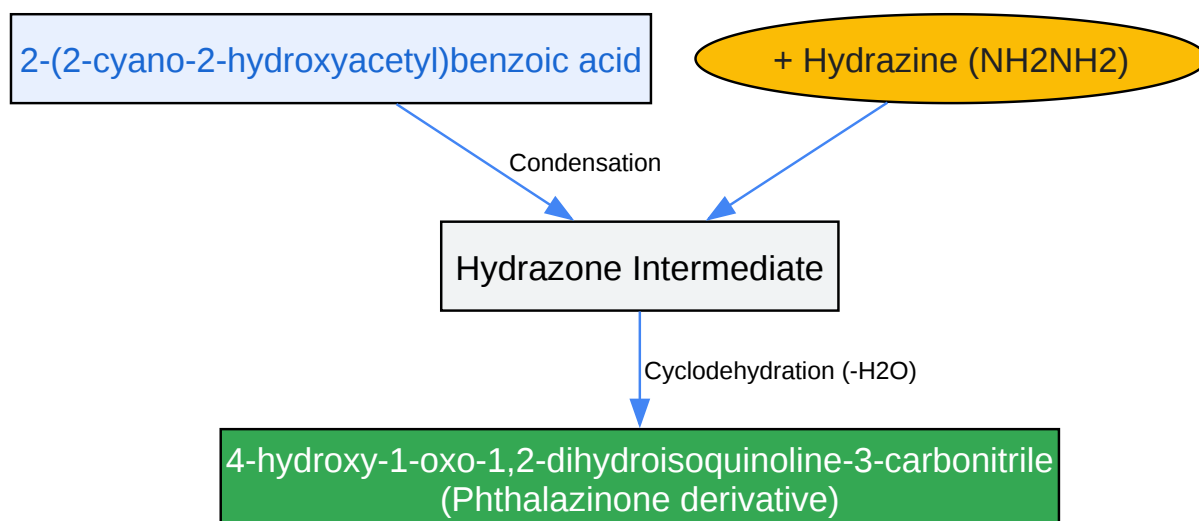
- Carbonyls:
 - Open Chain: Two distinct carbonyl bands (Acid
1710 cm
, Ketone
1680 cm
).
 - Cyclic: Broad, intense lactone/enol band
1650–1670 cm
(hydrogen bonded).

Applications in Drug Development

This scaffold acts as a privileged structure in medicinal chemistry.

- Enzyme Inhibition: The 4-hydroxyisocoumarin moiety mimics the transition state of serine proteases and is a core pharmacophore in anticoagulants (e.g., Warfarin analogs) and potential viral protease inhibitors.
- Chelation Therapy: The open-chain form, with its
-hydroxy-ketone and carboxylic acid, forms stable tridentate complexes with divalent metals (
,
,
), relevant for metalloenzyme inhibition.
- Heterocyclic Synthesis: It is a direct precursor to 1,2,3,4-tetrahydroisoquinolines and phthalazinones via reaction with hydrazines or primary amines.

Workflow: Synthesis of Isoquinoline Derivatives



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Figure 2: Conversion of the scaffold into bioactive nitrogen heterocycles.

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Sources

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